

Essential Guide to Personal Protective Equipment (PPE) for USP 797 Compliance

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Compound of Interest

Compound Name: USP7-797

Cat. No.: B15583396

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This guide provides crucial safety and logistical information for handling sterile preparations in compliance with USP General Chapter <797>. It is intended for researchers, scientists, and drug development professionals to ensure the integrity of compounded sterile preparations (CSPs) and the safety of personnel. The following procedures and data are designed to provide clear, step-by-step guidance for your operational questions.

Personal Protective Equipment (PPE) Requirements

Appropriate PPE is mandatory to minimize the risk of contamination to CSPs and to protect personnel from potential hazards. The specific PPE required depends on the nature of the compounding activities, distinguishing between non-hazardous and hazardous drugs (HDs). When handling HDs, the requirements of USP <800> must also be met.[\[1\]](#)[\[2\]](#)

Core PPE Components for Sterile Compounding include:

- Gowns: Low-lint gowns with sleeves that fit snugly at the wrist and close at the neck are required. For handling HDs, gowns must be resistant to permeability by chemotherapy drugs.[\[3\]](#)[\[4\]](#)
- Gloves: Sterile, powder-free gloves are mandatory. When handling HDs, two pairs of chemotherapy-rated gloves that comply with ASTM D6978 standards are required.[\[1\]](#)[\[2\]](#)[\[4\]](#) Gloves should be regularly sanitized with sterile 70% isopropyl alcohol (IPA) and changed every 30 minutes during compounding or when compromised.[\[3\]](#)[\[5\]](#)

- **Head and Hair Covers:** Low-lint head covers that completely contain all hair are necessary. Beard and mustache covers are also required if applicable.[\[4\]](#)
- **Shoe Covers:** Low-lint shoe covers are required. When compounding HDs, a second pair of shoe covers should be donned before entering the buffer room.[\[4\]](#)
- **Face Masks and Eye Protection:** A face mask is required for all sterile compounding. Eye protection, such as goggles or a face shield, must be worn when there is a risk of splashes or spills, particularly when handling HDs.[\[3\]](#)[\[4\]](#)

Cleanroom Environmental Classifications

USP <797> specifies strict environmental controls for sterile compounding areas to minimize the risk of contamination. These areas are classified according to ISO standards for air cleanliness, which define the maximum allowable concentration of airborne particles.[\[6\]](#)[\[7\]](#)

ISO Class	Maximum Particles ($\geq 0.5 \mu\text{m}$) per m^3	Compounding Area
ISO 5	3,520	Primary Engineering Control (PEC), such as a Laminar Airflow Workbench (LAFW) or Biological Safety Cabinet (BSC)
ISO 7	352,000	Buffer Area (room where the PEC is located)
ISO 8	3,520,000	Anteroom (area for hand hygiene and garbing)

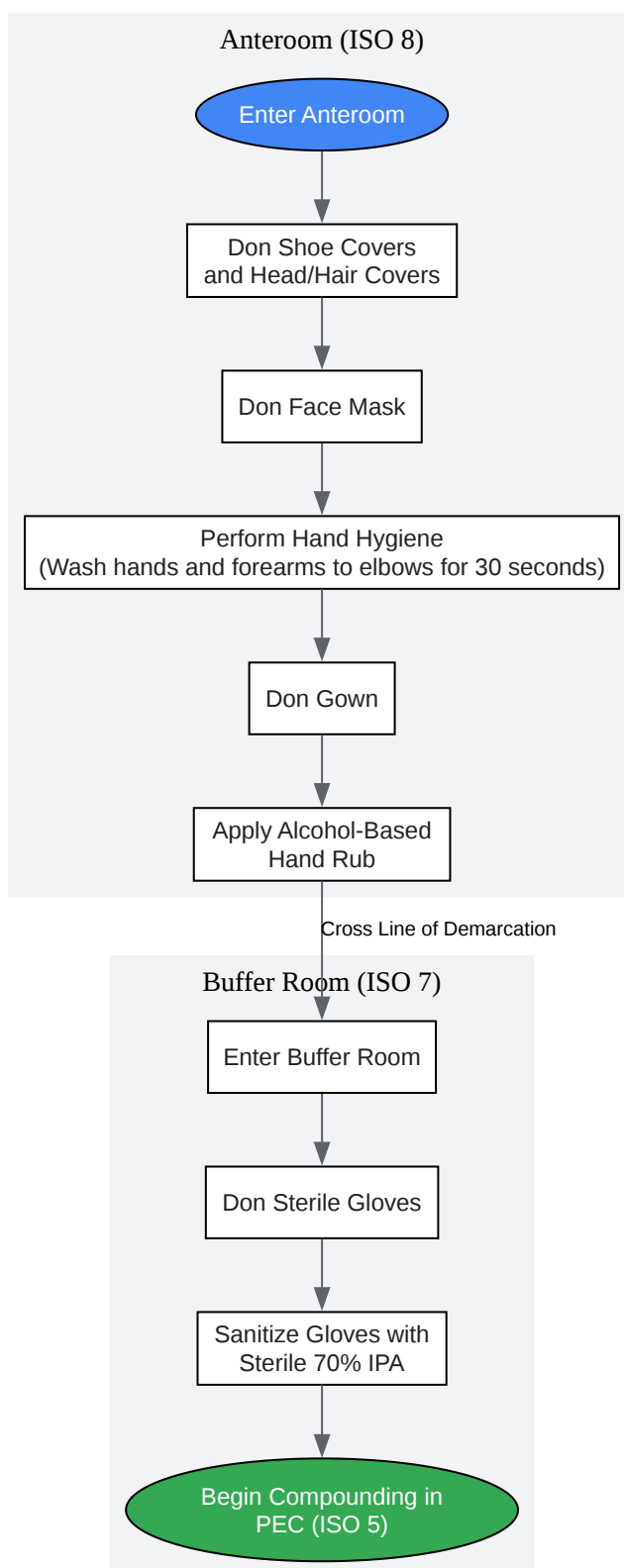
Table 1: ISO Classification of Particulate Matter in Room Air for Sterile Compounding.[\[7\]](#)

Procedural Workflows

The following diagrams illustrate the standardized procedures for garbing and disposal of PPE in a USP <797> compliant facility. Adherence to these workflows is critical for maintaining a sterile environment and ensuring personnel safety.

Garbing and Hand Hygiene Protocol

The order of garbing is designed to minimize the transfer of contaminants from less clean to cleaner areas. The following workflow assumes a typical cleanroom layout with an anteroom and a buffer room.

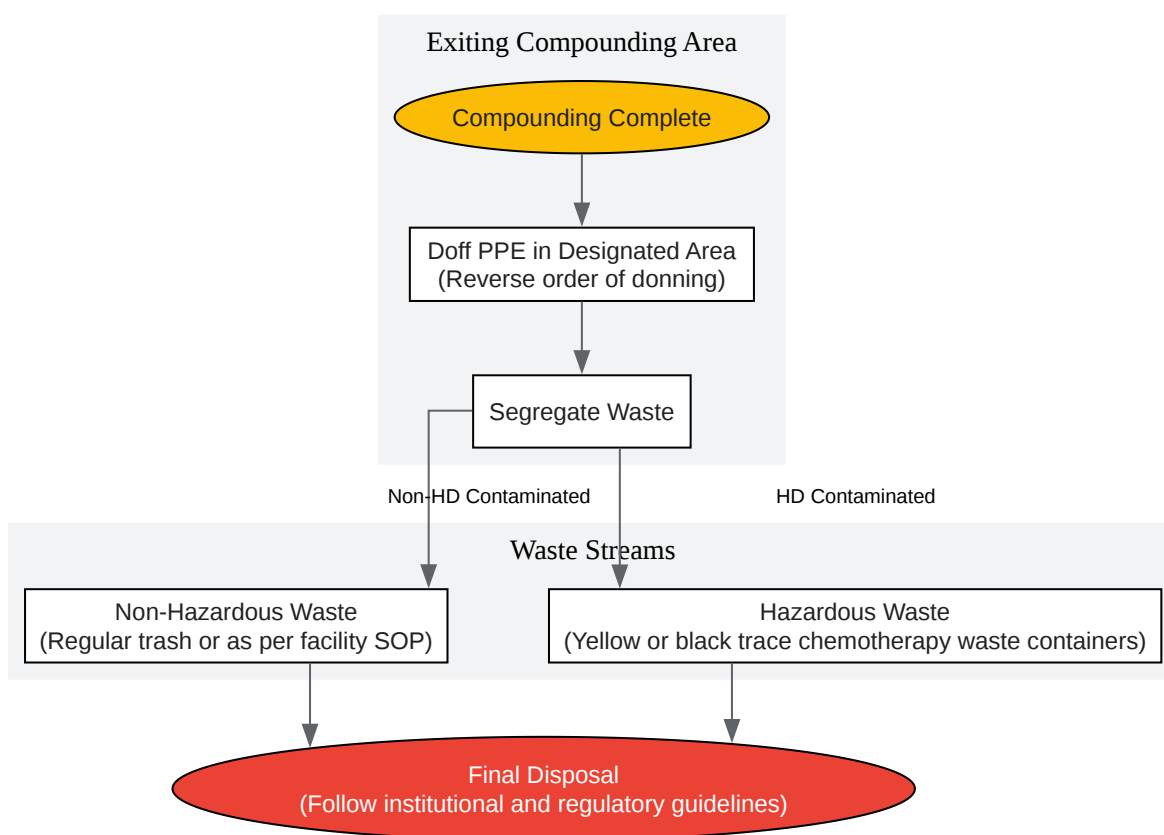


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Diagram 1: Step-by-step garbing and hand hygiene procedure.

PPE Disposal Plan

Proper disposal of used PPE is essential to prevent the spread of contamination, especially when handling hazardous drugs. Disposal procedures must comply with local, state, and federal regulations.[8]



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